

Technical Guide to MCPA-d3: Certificate of Analysis Specifications and Analytical Methodologies

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Compound of Interest

Compound Name: MCPA-d3
CAS No.: 2469242-78-0
Cat. No.: B15554719

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the typical Certificate of Analysis (CoA) specifications for the deuterated analytical standard, **MCPA-d3** ((4-Chloro-2-(methyl-d3)phenoxy)acetic acid). It also details the experimental protocols for the key analytical techniques used to determine these specifications, offering valuable insights for researchers, scientists, and professionals in drug development and analytical chemistry.

Core Specifications of MCPA-d3

A Certificate of Analysis for a high-purity deuterated standard like **MCPA-d3** is essential for ensuring the accuracy and reliability of quantitative analytical methods.^[1] While a complete, publicly available CoA for **MCPA-d3** is not readily accessible, this guide compiles and presents typical specifications based on data from leading suppliers and general requirements for isotopically labeled internal standards.

Quantitative Data Summary

The following table summarizes the key quantitative specifications for **MCPA-d3**. These values are critical for assessing the quality and suitability of the standard for its intended use, primarily as an internal standard in mass spectrometry-based assays.^{[2][3]}

Parameter	Specification	Typical Value	Analytical Method
Identity	Conforms to structure	Confirmed	¹ H NMR, ¹³ C NMR, Mass Spectrometry
Purity (Assay)	≥98.0%	≥98.0%	HPLC
Isotopic Purity	Report Value	≥98%	Mass Spectrometry
Isotopic Enrichment	Report Value	≥99 atom % D	Mass Spectrometry, NMR
Chemical Purity	Report Value	≥98.0%	HPLC, GC-MS
Residual Solvents	Report Value	Complies with ICH Q3C	Headspace GC-MS
Water Content	Report Value	<0.5%	Karl Fischer Titration
Appearance	White to off-white solid	Conforms	Visual Inspection
Solubility	Soluble in Methanol, DMSO	Conforms	Visual Inspection

Note: Some specifications are based on typical values for high-purity deuterated standards and may vary between suppliers.

Experimental Protocols

Detailed methodologies are crucial for the accurate determination of the specifications outlined above. The following sections describe the typical experimental protocols for the analysis of **MCPA-d3**.

Identity Confirmation by NMR and Mass Spectrometry

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure of **MCPA-d3** and the position of the deuterium labels.
- Instrumentation: 400 MHz or higher NMR spectrometer.
- Sample Preparation: Dissolve an accurately weighed sample of **MCPA-d3** in a suitable deuterated solvent (e.g., DMSO-d6, CDCl3).
- ^1H NMR Protocol:
 - Acquire a proton NMR spectrum.
 - The spectrum should be consistent with the structure of MCPA, with the key difference being the significant reduction or absence of the signal corresponding to the methyl protons at the 2-position of the phenyl ring.
- ^{13}C NMR Protocol:
 - Acquire a carbon-13 NMR spectrum.
 - The spectrum should show the expected number of carbon signals corresponding to the MCPA structure. The carbon of the deuterated methyl group will exhibit a characteristic triplet due to C-D coupling.

Mass Spectrometry (MS)

- Objective: To confirm the molecular weight of **MCPA-d3**.
- Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) coupled with a suitable ionization source (e.g., ESI, APCI).
- Sample Preparation: Prepare a dilute solution of **MCPA-d3** in an appropriate solvent (e.g., methanol or acetonitrile).
- Protocol:
 - Infuse the sample solution directly into the mass spectrometer or inject it via an LC system.

- Acquire the mass spectrum in either positive or negative ion mode.
- The observed mass-to-charge ratio (m/z) of the molecular ion should correspond to the theoretical exact mass of **MCPA-d3** ($C_9H_6D_3ClO_3$).

Purity Determination by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the chemical purity of **MCPA-d3** by separating it from any non-isotopically labeled impurities.
- Instrumentation: HPLC system with a UV detector.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection: UV at 280 nm.
- Protocol:
 - Prepare a standard solution of **MCPA-d3** in the mobile phase.
 - Inject the solution into the HPLC system.
 - Record the chromatogram and integrate the peak areas.
 - Calculate the purity as the percentage of the main peak area relative to the total peak area. A purity of $\geq 98.0\%$ is a common specification.^{[4][5]}

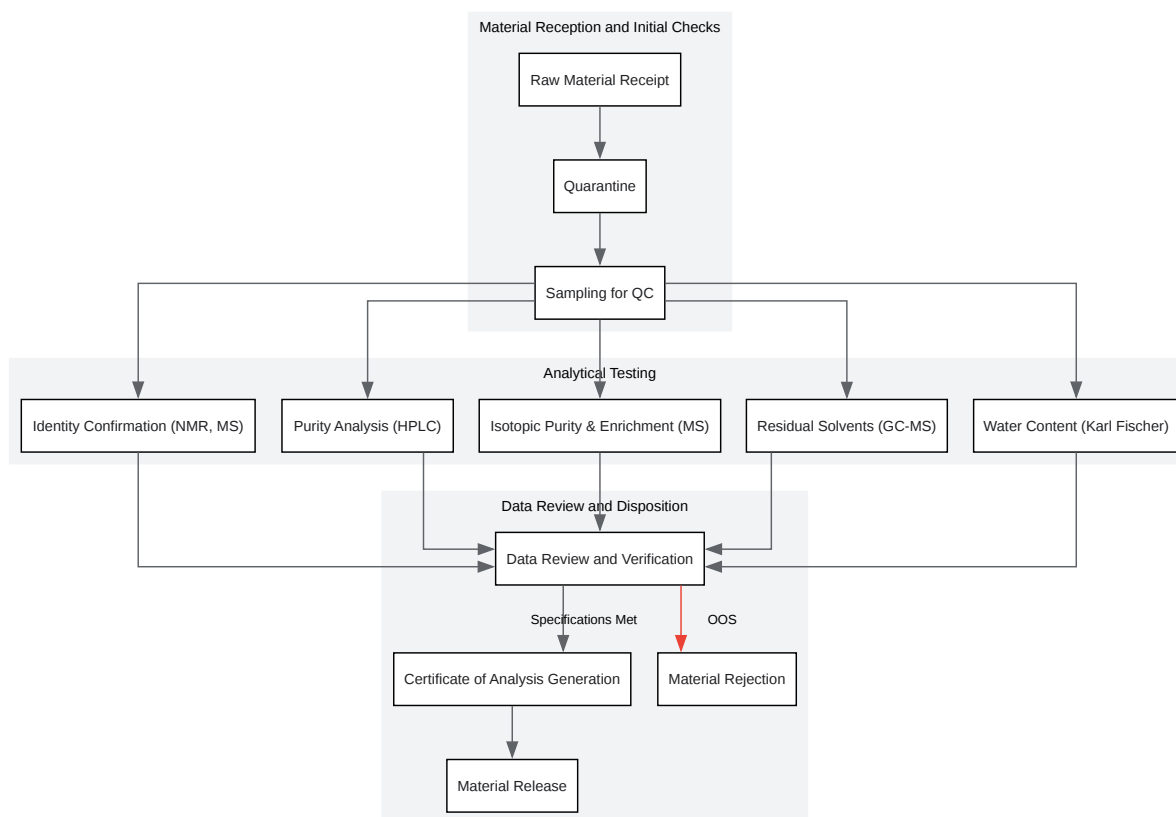
Isotopic Purity and Enrichment by Mass Spectrometry

- Objective: To determine the percentage of the deuterated species (isotopic purity) and the degree of deuterium incorporation at the labeled positions (isotopic enrichment).
- Instrumentation: LC-MS/MS or GC-MS system.
- Protocol:
 - Acquire a full-scan mass spectrum of the **MCPA-d3** standard.
 - Analyze the isotopic cluster of the molecular ion.
 - The isotopic purity is calculated by comparing the intensity of the ion corresponding to **MCPA-d3** to the sum of intensities of all isotopic variants (e.g., d0, d1, d2). An isotopic enrichment of at least 98% is often desired for deuterated compounds.[\[3\]](#)
 - Isotopic enrichment refers to the percentage of deuterium at the labeled positions and is often determined by comparing the mass spectra of the labeled and unlabeled compounds.

Visualizing Analytical Workflows

Diagrams are essential for visualizing complex experimental and logical processes. The following workflows are presented in the DOT language for Graphviz.

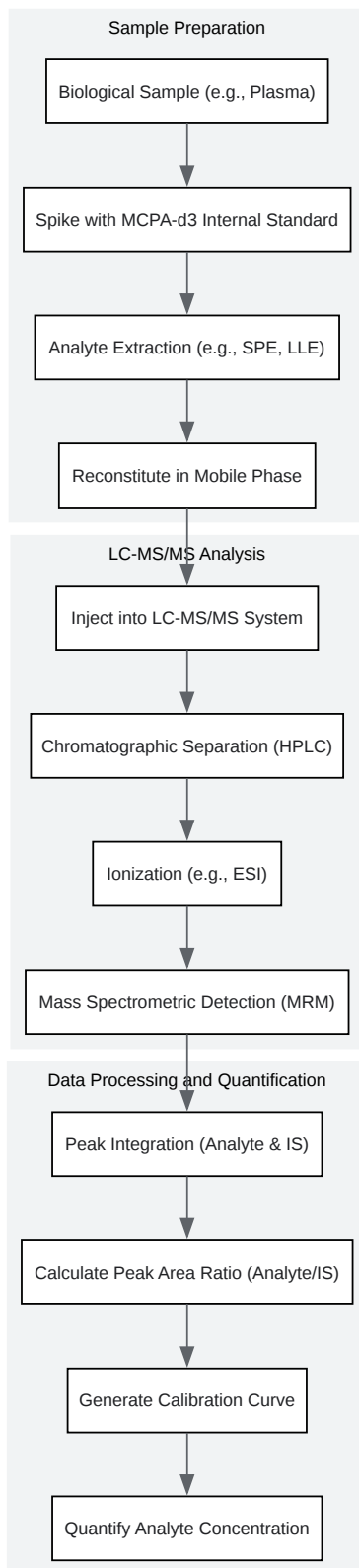
Quality Control Workflow for a Deuterated Standard



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Caption: Quality control workflow for deuterated analytical standards.

LC-MS/MS Analysis Using a Deuterated Internal Standard



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Caption: Workflow for analyte quantification using a deuterated internal standard.

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